

# Physicochemical Properties of SU4984

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**Compound Focus:** su4984

Cat. No.: S548013

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The table below summarizes the key identified properties of **SU4984** relevant for solution preparation [1] [2] [3].

Property	Value / Description
CAS Number	186610-89-9 [1] [2] [4]
Molecular Formula	C <sub>20</sub> H <sub>19</sub> N <sub>3</sub> O <sub>2</sub> [1] [2] [3]
Molecular Weight	333.38 g/mol [1] [2] [3]
Physical Form	Solid (white to yellow) [1] [2]
Solubility in DMSO	~50 mg/mL (~150 mM) [2]
Storage (Powder)	-20°C, protect from light [1] [2]
Storage (Solution)	-80°C for long-term (e.g., 6 months) [2]

## Protocol for Preparing SU4984 Stock Solution

The following protocol is adapted from supplier recommendations and research literature for preparing a concentrated stock solution in DMSO [2].

- **Calculation:** Determine the mass of **SU4984** required to achieve the desired concentration. For example, to prepare 1 mL of a 50 mg/mL stock solution, 50 mg of **SU4984** is needed.
- **Weighing:** Accurately weigh the calculated amount of **SU4984** powder.
- **Dissolution:** Transfer the powder to a volumetric vial and add the required volume of anhydrous, sterile DMSO. **Note:** **SU4984** may require brief sonication to fully dissolve into a clear solution [2].
- **Aliquoting:** To avoid repeated freeze-thaw cycles, immediately aliquot the stock solution into single-use vials.
- **Storage:** Store aliquots at **-80°C** and protect from light. Under these conditions, the solution is typically stable for up to **6 months** [2]. For short-term use (one month), storage at **-20°C** is acceptable, but protection from light is still critical [2].

## Safety and Handling Information

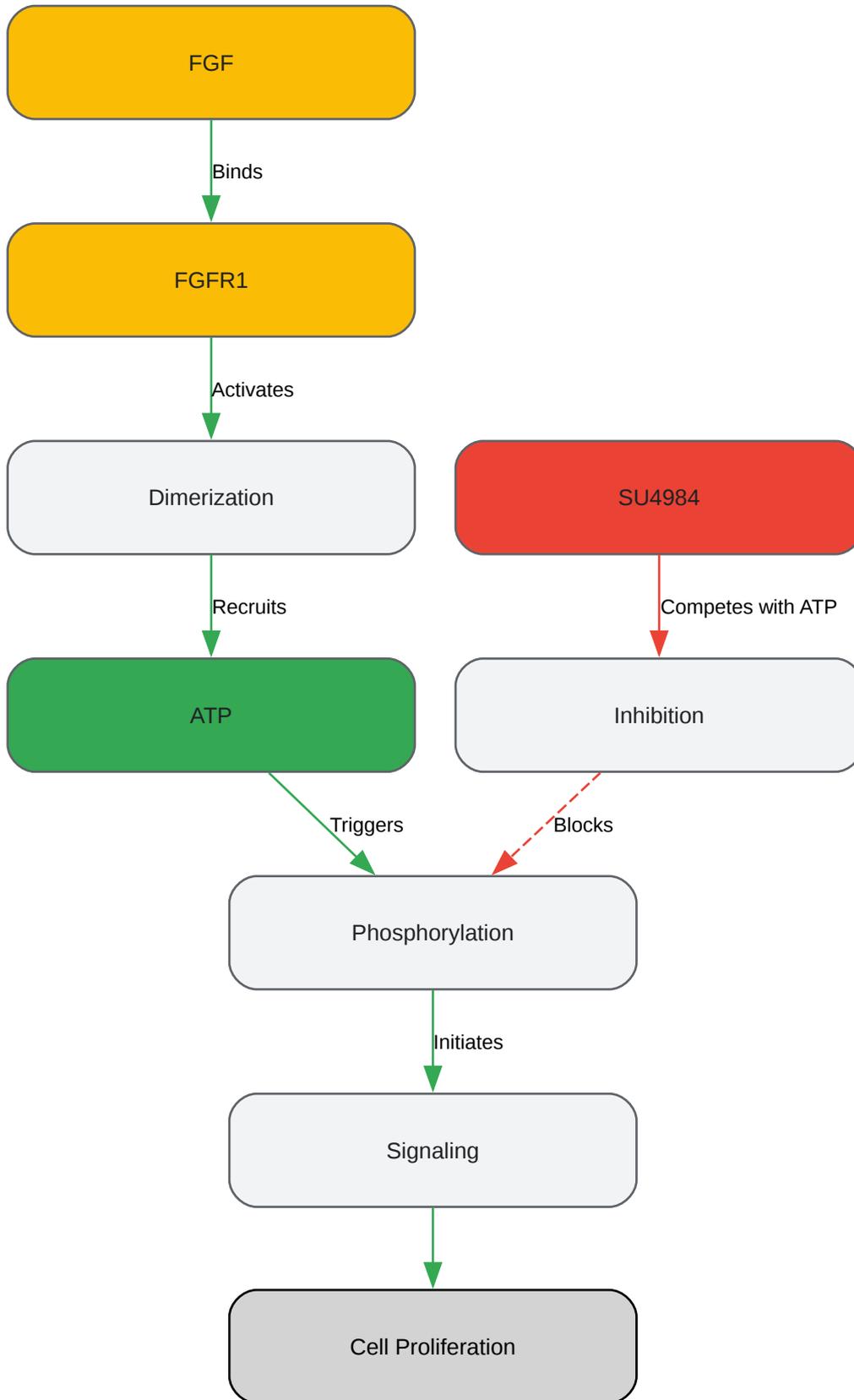
**SU4984** is intended for research use only and requires careful handling [1].

- **Hazards:** Classified as harmful if swallowed (Acute Toxicity, Category 4) and very toxic to aquatic life with long-lasting effects [1].
- **Personal Protective Equipment (PPE):** Wear safety goggles, gloves, and impervious clothing. Use suitable respiratory protection if dust or aerosol formation is possible [1].
- **Handling Precautions:** Avoid contact with skin and eyes. Do not eat, drink, or smoke when handling the product. Use only in a well-ventilated area [1].

## Mechanism of Action and Experimental Considerations

**Mechanism of Action:** **SU4984** is a cell-permeable, ATP-competitive, and reversible inhibitor of the Fibroblast Growth Factor Receptor 1 (FGFR1), with a reported  $IC_{50}$  of 10-20  $\mu$ M [2] [3] [4]. It also inhibits other tyrosine kinase receptors, including the Platelet-Derived Growth Factor Receptor (PDGFR) and the Insulin Receptor (IR) [2] [4]. The following diagram illustrates its primary mechanism.

## SU4984 Inhibits FGFR1 Autophosphorylation



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**Experimental Use:** In cellular assays, **SU4984** has been used to inhibit acidic FGF-stimulated FGFR1 tyrosine autophosphorylation in mouse NIH/3T3 cells, with an IC<sub>50</sub> reported in the range of 20-40 μM [2]. For in vivo studies, formulations often require further dilution of the DMSO stock solution. A common method involves suspending the compound in a vehicle such as 10% DMSO + 30% PEG-300 + 5% Tween 80 + 55% saline [2].

## Applications in Cancer Research

**SU4984** serves as a valuable tool compound in biochemical and cell-based research. Its primary application has been in studying FGFR1 signaling pathways and their role in cancer cell proliferation [2] [5]. Furthermore, the oxindole core of **SU4984** is recognized as an important pharmacophore in medicinal chemistry, inspiring the design and synthesis of new, more potent and selective kinase inhibitors for cancer treatment [6] [5].

## Key Considerations for Researchers

- **Incomplete Solubility Data:** The solubility of **SU4984** is primarily documented for DMSO. Its solubility profile in other common solvents like water, ethanol, or PBS is not detailed in the available search results, which is a significant knowledge gap for experimental planning.
- **Solution Stability:** The provided stability data for solutions in DMSO is specific to storage at -80°C. The stability of the compound in aqueous working solutions at room temperature or physiological conditions should be determined empirically for each experimental system.
- **Handling Practices:** Always allow the frozen DMSO stock vial to warm to room temperature before opening to prevent water condensation, which can degrade the compound and cause precipitation.

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## References

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5. Synthesis, biological evaluations and molecular modelling ... [pmc.ncbi.nlm.nih.gov]
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